Advanced Synthetic Architectures for 1-Amino-5-phenylpentan-2-ol

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Compound of Interest

Compound Name:	*1-Amino-5-phenylpentan-2-ol*
CAS No.:	*1466907-68-5*
Cat. No.:	*B2740490*

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A Technical Whitepaper on Asymmetric Synthesis and Process Optimization

Executive Summary

1-Amino-5-phenylpentan-2-ol (CAS 1466907-68-5) represents a critical chiral building block in the synthesis of next-generation peptidomimetics and norepinephrine reuptake inhibitors.[1][2][3] Its structure—a

-phenyl alkanolamine—serves as a versatile "chiral linker" that imparts specific conformational constraints in drug design.[1][3][4]

While classical routes rely on non-selective reduction of amino ketones or resolution of racemic mixtures, modern drug development demands high enantiomeric excess (

) and scalable process safety.[3][4] This guide details two advanced, self-validating synthetic routes: Hydrolytic Kinetic Resolution (HKR) of the terminal epoxide and the Asymmetric Henry Reaction coupled with flow hydrogenation.[1][4]

Retrosynthetic Analysis

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The strategic disconnection of the target molecule reveals two primary high-fidelity pathways.[1][3][4] The choice between them depends on the availability of the starting aldehyde versus the alkene.[4]

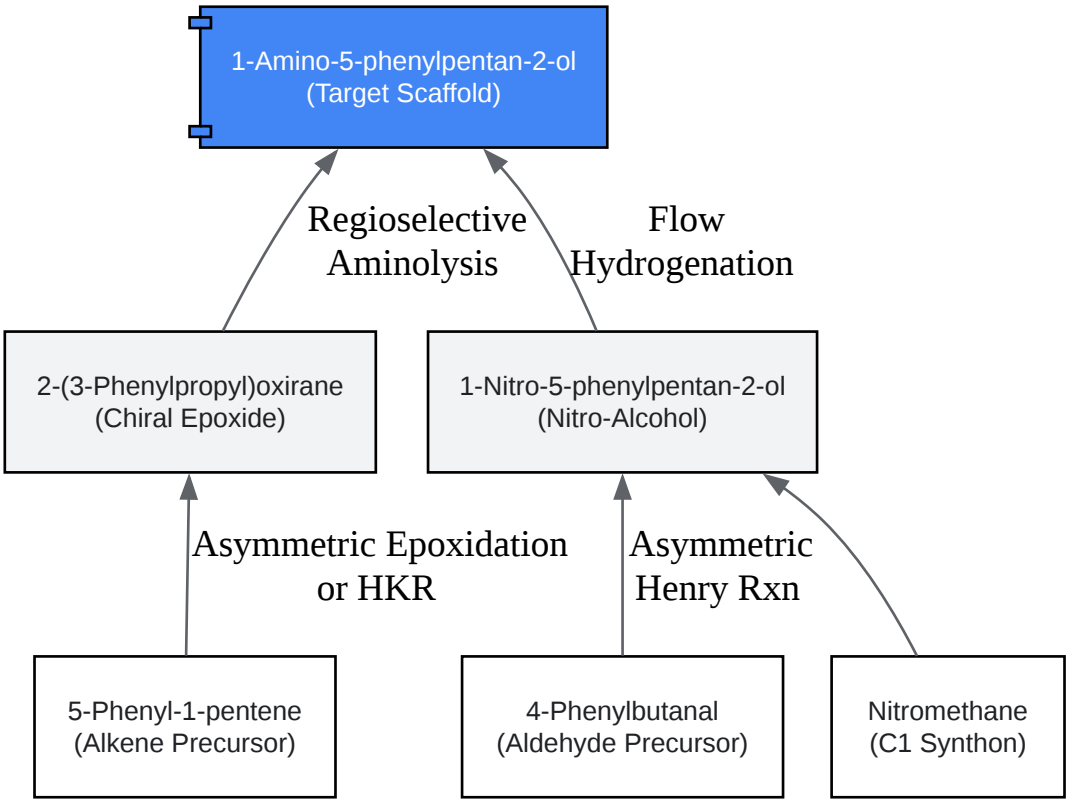

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Figure 1: Retrosynthetic map highlighting the Epoxide (Route A) and Nitroaldol (Route B) pathways.[1][2][3]

Methodology A: The Hydrolytic Kinetic Resolution (HKR) Route

Best for: High optical purity (

) and industrial scalability.[1][4]

This route utilizes the Jacobsen HKR technology to resolve the racemic epoxide intermediate.[3][4][5] It is robust because it uses water as the resolving agent and a recyclable Cobalt-Salen catalyst.[1][3][4]

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Synthesis of Precursor: 5-Phenyl-1-pentene

If not purchased, the alkene is synthesized via a Grignard coupling.[1][2][3][4]

- Reagents: Phenethyl magnesium bromide, Allyl bromide, THF.[3][4]
- Mechanism: Nucleophilic substitution (

) of allyl bromide by the Grignard reagent.[3][4]

Protocol: Jacobsen HKR & Aminolysis

Step 1: Epoxidation

Convert 5-phenyl-1-pentene to racemic 2-(3-phenylpropyl)oxirane using m-CPBA.[1][2][3][4]

- Yield: ~85-90%[1][2][3]
- Note: The product is a volatile oil; avoid high-vacuum exposure for prolonged periods.[1][3][4]

Step 2: Hydrolytic Kinetic Resolution (HKR)

This step resolves the racemic epoxide into the highly enantioenriched (S)-epoxide and the (R)-diol.[1][3][4]

Reagents:

- Racemic 2-(3-phenylpropyl)oxirane (1.0 equiv)[1][2][3][4]
- (R,R)-Co-Salen Catalyst (0.5 mol%)[1][2][3]
- Acetic Acid (cocatalyst, 2 mol%)[1]
- Water (0.55 equiv)[1][4][6]
- THF (0.5 M concentration)[1][4]

Procedure:

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- Catalyst Activation: Dissolve (R,R)-Co-Salen in THF. Add acetic acid and stir open to air for 30 mins (oxidizes Co(II) to active Co(III) species).[1][4]
- Reaction: Add the racemic epoxide.[3][4] Cool to 0°C. Slowly add water over 1 hour.
- Aging: Allow to warm to RT and stir for 18 hours.
- Workup: The (R)-diol is water-soluble/polar.[1][3][4] The desired (S)-epoxide is extracted with hexanes/EtOAc.[1][3][4]
- Validation: Check

  via Chiral GC.[3][4][7] Expect

  .[3][4][6][8][9]

Step 3: Regioselective Aminolysis

Opening the terminal epoxide with ammonia favors attack at the less hindered terminal carbon (

), yielding the primary amine.[4]

Procedure:

- Dissolve (S)-2-(3-phenylpropyl)oxirane in MeOH.
- Add aqueous

  (excess, 10 equiv) to prevent dimerization.[3][4]
- Heat to 60°C in a sealed pressure tube for 6 hours.
- Purification: Evaporate solvent. The crude amino alcohol is often a waxy solid.[3][4] Recrystallize from Isopropanol/Hexane.[3][4]

Methodology B: The Asymmetric Henry (Nitroaldol) Route

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Best for: Atom economy and direct C-C bond formation.[4]

This route avoids the 50% yield cap of kinetic resolution by building the chiral center directly from 4-phenylbutanal.[1][3][4]

Protocol: Copper-Catalyzed Henry Reaction[1][2][3]

Reagents:

- 4-Phenylbutanal[1][2][3]
- Nitromethane (10 equiv, solvent/reactant)[1]
- Catalyst:

  (10 mol%) + Chiral Ligand (e.g., Camphor-derived amino pyridine ligand).[1][4]

Procedure:

- Complexation: Stir

  and the chiral ligand in EtOH for 1 hour to form the active Lewis acid complex.
- Addition: Add 4-phenylbutanal and nitromethane.
- Reaction: Stir at 0°C for 24-48 hours. The copper complex activates the aldehyde carbonyl, while the basic character of the ligand deprotonates nitromethane.[4]
- Workup: Quench with saturated

  . Extract with DCM.[3][4]
- Product: (R)-1-Nitro-5-phenylpentan-2-ol.[1][2][3][4]

Flow Hydrogenation (Reduction)

Batch reduction of nitro-alcohols can be exothermic and hazardous.[1][3][4] A continuous flow setup using Raney Nickel or Pd/C is safer and cleaner.[3][4]

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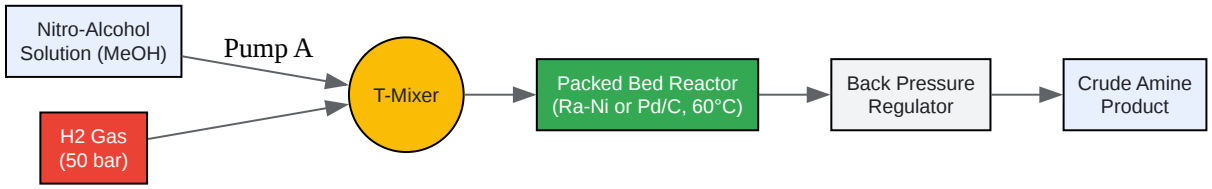

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Figure 2: Continuous flow hydrogenation setup for the safe reduction of the nitro-alcohol intermediate.

Comparative Technical Analysis

Metric	Route A: HKR (Epoxide)	Route B: Henry (Nitroaldol)
Chiral Purity ( )	>99% (Self-purifying via resolution)	90-95% (Ligand dependent)
Theoretical Yield	Max 50% (unless DKR is used)	100%
Scalability	High (Industrial standard)	Medium (Nitro compounds require safety controls)
Step Count	3 (Alkene Epoxide Res Amine)	2 (Aldehyde Nitro Amine)
Key Risk	Handling volatile epoxides	Exotherm during nitro reduction

Recommendation:

- For Drug Discovery/Early Phase: Use Route A (HKR).[3][4] The guarantee of

  eliminates ambiguity in biological assays, and the starting materials are cheap enough that the 50% yield loss is acceptable.[4]

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- For Process/Scale-up: Investigate Route B or a Dynamic Kinetic Resolution (DKR) version of Route A to improve atom economy.

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